

Application Note: Comprehensive NMR Characterization of N-Methyl-(2-thienylmethyl)amine HCl

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Compound of Interest

Compound Name:	<i>N-Methyl-(2-thienylmethyl)amine Hydrochloride</i>
CAS No.:	7404-67-3
Cat. No.:	B1297479

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Introduction

N-Methyl-(2-thienylmethyl)amine hydrochloride is a secondary amine salt incorporating a thiophene moiety, a common scaffold in medicinal chemistry. As with any synthesized compound intended for pharmaceutical or research applications, unambiguous structural confirmation and purity assessment are paramount. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable analytical technique for the structural elucidation of organic molecules in solution. This application note provides a detailed guide to the ^1H and ^{13}C NMR characterization of N-Methyl-(2-thienylmethyl)amine HCl, including sample preparation protocols, spectral interpretation, and advanced techniques for signal assignment.

The protonation of the amine group to form the hydrochloride salt significantly influences the electronic environment of the molecule compared to its free base. This change is reflected in the chemical shifts of nearby protons and carbons, making NMR an excellent tool to confirm salt formation and to characterize the final product.

Molecular Structure and Predicted NMR Resonances

The chemical structure of N-Methyl-(2-thienylmethyl)amine HCl is presented below. The protonation of the nitrogen atom leads to the presence of two exchangeable protons, which have distinct characteristics in the ^1H NMR spectrum.

Caption: Chemical structure of N-Methyl-(2-thienylmethyl)amine HCl.

Experimental Protocols

Sample Preparation

The quality of the NMR spectrum is highly dependent on the proper preparation of the sample. For amine hydrochlorides, the choice of solvent is crucial to ensure solubility and minimize interfering signals.

Materials:

- N-Methyl-(2-thienylmethyl)amine HCl (5-10 mg for ^1H NMR, 20-30 mg for ^{13}C NMR)
- Deuterated dimethyl sulfoxide (DMSO-d_6) or Deuterium oxide (D_2O) of high isotopic purity ($\geq 99.9\%$)
- High-quality 5 mm NMR tubes
- Glass vials
- Pipettes
- Vortex mixer

Protocol:

- Weigh the desired amount of N-Methyl-(2-thienylmethyl)amine HCl into a clean, dry glass vial.

- Add approximately 0.6-0.7 mL of the chosen deuterated solvent (DMSO- d_6 or D_2O) to the vial.
- Vortex the mixture until the solid is completely dissolved. Gentle warming may be applied if necessary to aid dissolution, but ensure the sample is cooled to room temperature before transferring to the NMR tube.
- If any particulate matter is visible, filter the solution through a small plug of cotton wool in a Pasteur pipette into a clean NMR tube.
- Ensure the height of the solution in the NMR tube is approximately 4-5 cm.
- Cap the NMR tube securely and label it appropriately.

Rationale for Solvent Choice:

- DMSO- d_6 : A polar aprotic solvent that is an excellent choice for many hydrochloride salts due to its high dissolving power.^[1] The residual solvent peak appears at ~2.50 ppm in 1H NMR and ~39.52 ppm in ^{13}C NMR. The water peak in DMSO- d_6 typically appears around 3.33 ppm.
- D_2O : As a polar protic solvent, D_2O is also a good choice for dissolving hydrochloride salts.^[2] It has the added advantage of being useful for deuterium exchange experiments to identify labile protons. The residual HDO peak appears around 4.79 ppm in 1H NMR.

NMR Data Acquisition

The following are general parameters for acquiring 1H and ^{13}C NMR spectra. These may need to be optimized based on the specific instrument and sample concentration.

Parameter	^1H NMR	^{13}C NMR
Spectrometer	400 MHz or higher	100 MHz or higher
Pulse Program	Standard single pulse (e.g., zg30)	Proton-decoupled single pulse (e.g., zgpg30)
Acquisition Time	2-4 seconds	1-2 seconds
Relaxation Delay	1-2 seconds	2-5 seconds
Number of Scans	8-16	1024 or more (depending on concentration)
Spectral Width	0-12 ppm	0-160 ppm
Temperature	298 K	298 K

^1H NMR Spectral Interpretation

The predicted ^1H NMR spectrum of N-Methyl-(2-thienylmethyl)amine HCl in DMSO- d_6 is expected to show distinct signals for each type of proton. The protonation of the amine group will cause a downfield shift of the adjacent methylene and methyl protons compared to the free base.

Predicted Chemical Shifts and Multiplicities:

Proton(s)	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
Thiophene H5	~7.5	Doublet of doublets	$J \approx 5.1, 1.2$ Hz	The proton at the 5-position of the thiophene ring is expected to be the most downfield of the ring protons. It will be coupled to H4 and H3.
Thiophene H3	~7.2	Doublet of doublets	$J \approx 3.6, 1.2$ Hz	The proton at the 3-position will be coupled to H4 and H5.
Thiophene H4	~7.0	Doublet of doublets	$J \approx 5.1, 3.6$ Hz	The proton at the 4-position will be coupled to H5 and H3.
Methylene (-CH ₂ -)	~4.3	Singlet (broad)	N/A	These protons are adjacent to the electron-withdrawing protonated amine and the thiophene ring, leading to a downfield shift. The signal may be broadened due to coupling with the quadrupolar ¹⁴ N nucleus.

Methyl (-CH ₃)	~2.8	Singlet (broad)	N/A	The methyl protons are adjacent to the protonated nitrogen and will be shifted downfield. The signal may be broadened.
Amine (-N ⁺ H ₂ -)	~9.0-10.0	Broad singlet	N/A	These protons are acidic and their chemical shift is highly dependent on concentration, temperature, and residual water in the solvent. The signal is typically broad due to rapid exchange and quadrupolar broadening.[3]

Workflow for ¹H NMR Analysis:[Click to download full resolution via product page](#)Caption: Workflow for ¹H NMR analysis of N-Methyl-(2-thienylmethyl)amine HCl.

Deuterium (D₂O) Exchange Experiment

To definitively identify the amine proton signals (-N⁺H₂-), a D₂O exchange experiment is highly recommended.^[4]

Protocol:

- Acquire a standard ¹H NMR spectrum of the sample in a suitable solvent (e.g., DMSO-d₆).
- Add one to two drops of D₂O to the NMR tube.
- Shake the tube gently to mix the contents.
- Acquire a second ¹H NMR spectrum.

Expected Outcome:

The broad singlet corresponding to the -N⁺H₂- protons will either disappear or significantly decrease in intensity in the second spectrum. This is because the labile amine protons exchange with the deuterium atoms from the D₂O, and deuterium is not observed in ¹H NMR.^[5]

¹³C NMR Spectral Interpretation

The proton-decoupled ¹³C NMR spectrum will provide information on the number of unique carbon environments in the molecule.

Predicted Chemical Shifts:

Carbon(s)	Predicted δ (ppm)	Notes
Thiophene C2	~140-145	The carbon bearing the methylene substituent will be the most downfield of the thiophene carbons.
Thiophene C5	~128	The chemical shift of this carbon is influenced by the sulfur atom and the substituent at C2.
Thiophene C3 & C4	~125-127	These two carbons are expected to have similar chemical shifts.
Methylene (-CH ₂ -)	~45-50	This carbon is attached to the electron-withdrawing protonated nitrogen and the thiophene ring, resulting in a downfield shift. Carbons directly attached to a nitrogen atom typically appear in the 10-65 ppm region. ^[6]
Methyl (-CH ₃)	~30-35	The methyl carbon is also influenced by the adjacent protonated nitrogen, causing a downfield shift compared to a neutral amine.

Trustworthiness and Self-Validation

The protocols described herein are designed to be self-validating. The combination of ¹H NMR, ¹³C NMR, and D₂O exchange experiments provides a robust dataset for the unambiguous identification of N-Methyl-(2-thienylmethyl)amine HCl. The consistency between the predicted and observed spectra, including chemical shifts, multiplicities, and integration values, will serve as a strong confirmation of the molecular structure. Any significant deviation from the expected data should prompt further investigation into the sample's purity or structural integrity.

Conclusion

NMR spectroscopy is a powerful and essential tool for the structural characterization of N-Methyl-(2-thienylmethyl)amine HCl. By following the detailed protocols and interpretation guidelines presented in this application note, researchers, scientists, and drug development professionals can confidently verify the identity and purity of this compound. The combination of one-dimensional ^1H and ^{13}C NMR, along with the D_2O exchange experiment, provides a comprehensive and reliable analytical workflow.

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